

resolving solubility issues with ent-Avibactam sodium

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Compound of Interest

Compound Name: *ent-AvibactamSodiumSalt*

Cat. No.: *B12286549*

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Technical Support Center: Troubleshooting ent-Avibactam Sodium Solubility

Introduction: The Physicochemical Context

ent-Avibactam sodium is the (1S,2R,5S) enantiomer of the clinically approved

-lactamase inhibitor Avibactam (NXL-104). While it is often used as a negative control in mechanistic studies—lacking the specific chiral configuration to effectively inhibit Ambler Class A/C enzymes—its physicochemical properties in achiral solvents (water, saline, DMSO) are identical to the active pharmaceutical ingredient (API).

However, researchers frequently encounter dissolution difficulties with the ent-form. This is rarely due to intrinsic molecular differences but rather stems from synthesis-derived impurities, polymorphic variance (amorphous vs. crystalline), and hygroscopic clumping.

This guide provides a self-validating framework to resolve these issues, ensuring your negative control data remains an artifact-free baseline.

Module 1: Solubility Specifications & Limits

Status: Validated for ent-Avibactam Sodium (MW: 287.23 g/mol)

Solvent	Solubility Limit ()	Stability Window	Notes
Water (Milli-Q)		24 Hours ()	Preferred. Dissolves rapidly.
PBS (pH 7.2-7.4)		24 Hours ()	Ionic strength reduces solubility (Common Ion Effect).
DMSO		6 Months ()	Hygroscopic solvent; use anhydrous grade only.
Ethanol / Methanol	Insoluble ()	N/A	DO NOT USE. Causes immediate precipitation.
0.9% Saline		24 Hours ()	Similar limitations to PBS.

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Critical Alert: Do not confuse ent-Avibactam (free acid) with ent-Avibactam sodium. The free acid has significantly lower aqueous solubility. Ensure your CoA confirms the sodium salt form [1, 2].

Module 2: Troubleshooting Workflow (Q&A)

Q1: My ent-Avibactam sodium forms a sticky gel/clump instead of dissolving. Why?

Diagnosis: Hygroscopic Clumping. The diazabicyclooctane (DBO) scaffold is highly hygroscopic. If the powder was exposed to ambient humidity during weighing, it absorbs water

and forms a "gel coat" that prevents solvent penetration into the core of the particle. Resolution:

- Pre-Solvent Protocol: Weigh the compound in a low-humidity environment (desiccator or glovebox if possible).
- Vortex Strategy: Do not add water and let it sit. Add water and immediately vortex at high speed for 30 seconds.
- Sonication: If clumps persist, sonicate for 2 minutes at room temperature. Avoid heat () which degrades the urea linkage [3].

Q2: I am using the exact same buffer as my Avibactam (active) control, but the ent-form is crashing out.

Diagnosis: Polymorphic Variance or Impurity Profile. Commercial Avibactam is a highly optimized crystalline salt. Custom-synthesized ent-Avibactam is often amorphous or contains residual inorganic salts (e.g., sodium sulfate) from the synthesis. Resolution:

- Filter: Pass the solution through a PVDF filter. If the concentration loss is , the precipitate was likely inorganic salt impurities, not the drug.
- Switch Solvents: Dissolve in pure water first to create a concentrate, then dilute into your experimental buffer. This bypasses the "salting out" effect during the initial dissolution phase.

Q3: Can I store the aqueous stock at ?

Diagnosis: Freeze-Thaw Instability. Aqueous solutions of DBO inhibitors are prone to hydrolysis of the sulfate ester upon repeated freeze-thaw cycles. Resolution:

- Single-Use Aliquots: Prepare stocks in water, aliquot into single-use tubes, and freeze once at

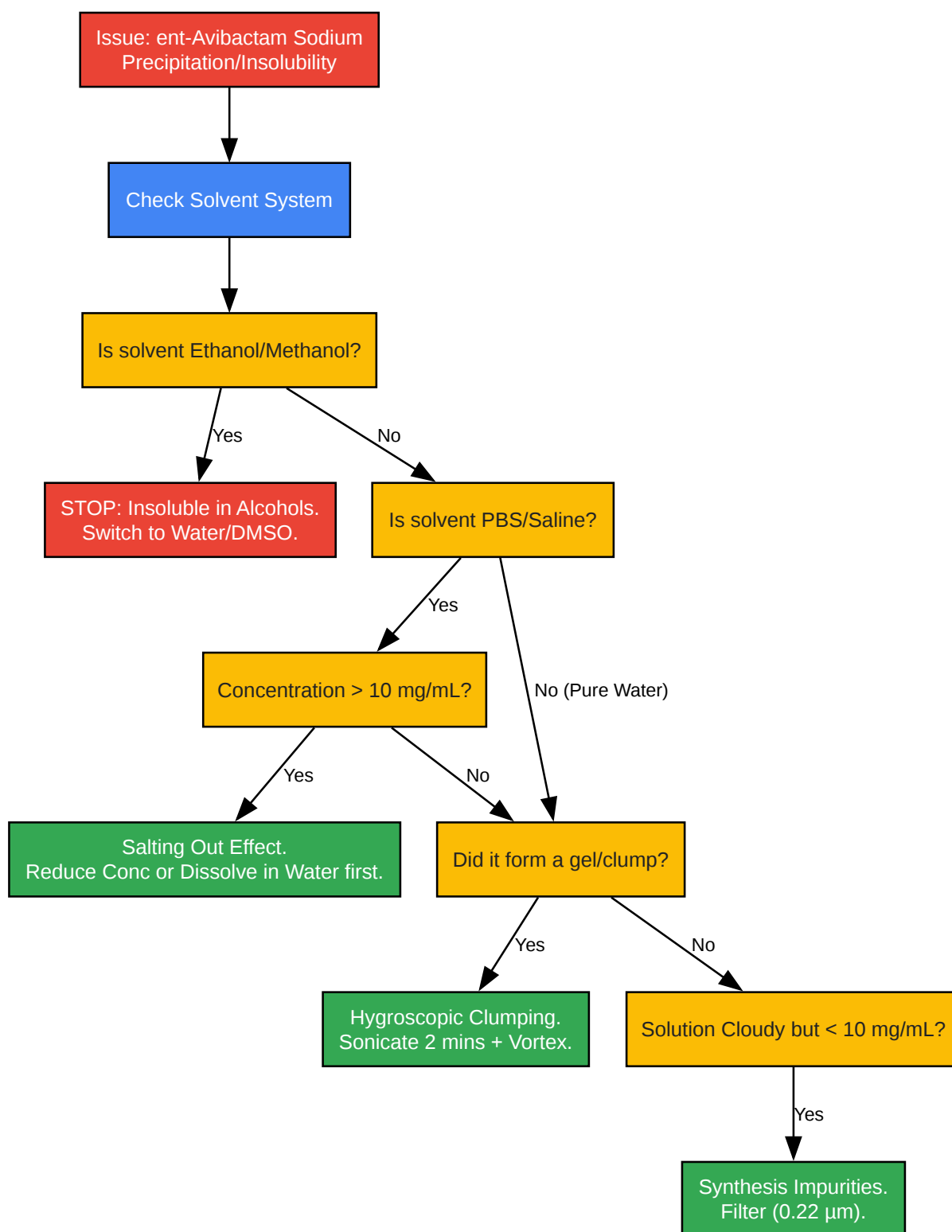
(preferred over

).

- DMSO Stocks: For long-term storage, dissolve in anhydrous DMSO. The lack of water prevents hydrolysis. Dilute into aqueous media only immediately before use [4].

Module 3: Visual Troubleshooting Logic

The following diagram outlines the decision process for resolving precipitation events.



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Figure 1: Decision matrix for diagnosing and resolving solubility failures with diazabicyclooctane inhibitors.

Module 4: Standardized Stock Preparation Protocol

To ensure reproducibility between the active Avibactam and the ent-Avibactam control, follow this "Reverse-Addition" protocol.

Target:

Stock Solution (

) Materials: ent-Avibactam Sodium (

), Sterile Milli-Q Water,

Eppendorf Tube.

- Weighing: Tare the Eppendorf tube. Quickly weigh (approx) of powder directly into the tube. Record exact mass.
 - Calculation:
- Solvent Addition: Add of the calculated water volume.
- Agitation: Vortex immediately at max speed for 20 seconds. The solution should be clear.
- Dilution: Add the remaining of water. Vortex again.
- Sterilization: Syringe filter (PES or PVDF) into a fresh sterile tube.
- Storage: Use immediately or flash freeze at .

References

- National Institutes of Health (NIH) PubChem. (2024). Avibactam Sodium Compound Summary. Retrieved from [\[Link\]](#)
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